

Isoindoline hydrochloride CAS number 32372-82-0

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoindoline hydrochloride*

Cat. No.: B1315244

[Get Quote](#)

An In-Depth Technical Guide to **Isoindoline Hydrochloride** (CAS 32372-82-0)

This technical guide provides a comprehensive overview of **Isoindoline hydrochloride** (CAS 32372-82-0), a versatile heterocyclic compound with significant applications in pharmaceutical development and organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its properties, synthesis, and biological significance.

Physicochemical Properties

Isoindoline hydrochloride, also known as 2,3-dihydro-1H-isoindole hydrochloride, is a white to off-white crystalline solid. Its hydrochloride salt form enhances stability and solubility, making it suitable for various applications in research and pharmaceutical formulations. The compound should be stored in an inert atmosphere at room temperature.

Property	Value	References
CAS Number	32372-82-0	
Molecular Formula	C ₈ H ₁₀ ClN	
Molecular Weight	155.62 g/mol (or 155.63 g/mol)	
Appearance	White to light yellow/off-white crystalline powder/solid	
Melting Point	255-256 °C or 259-263 °C	
Purity	≥96%, >98.0% (T) (HPLC)	
Solubility	Soluble in water and various organic solvents	
InChI Key	NOVIRODZMZUPA- UHFFFAOYSA-N	
SMILES	c1ccc2CNCc2c1.Cl	

Synthesis and Characterization

The synthesis of **isoindoline hydrochloride** can be achieved through several methods, with two prominent approaches being domino reactions and electrochemical reduction.

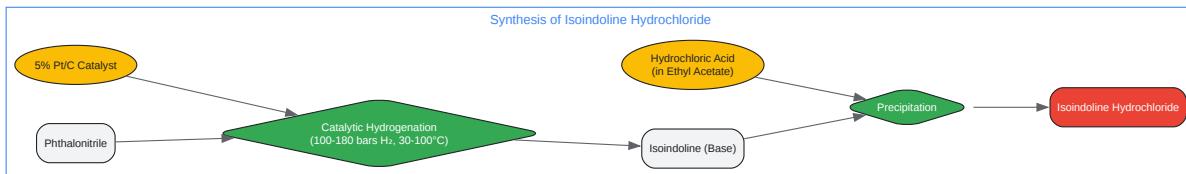
Experimental Protocols:

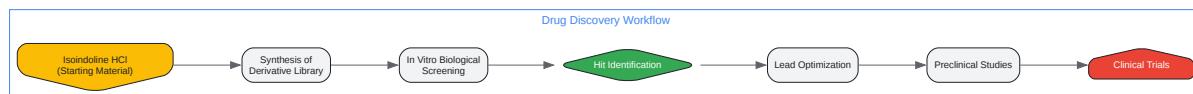
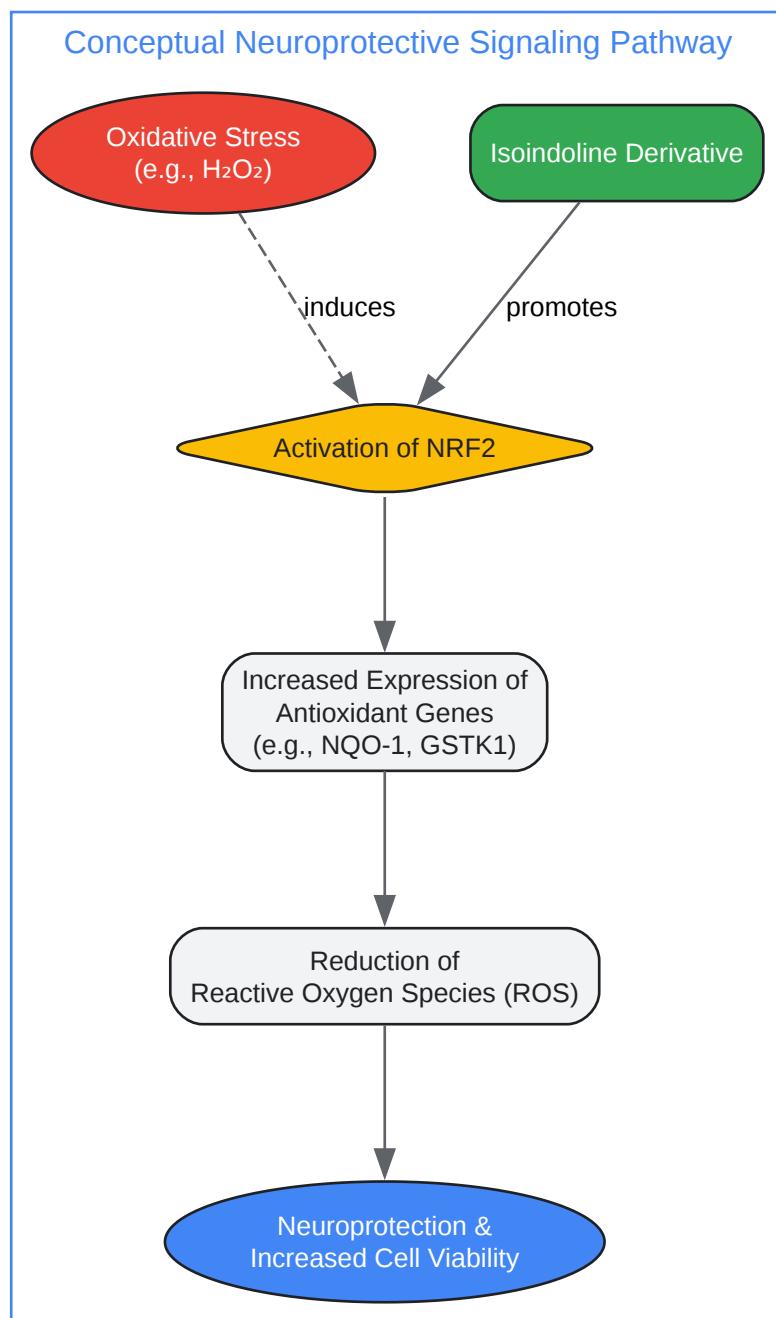
- **Domino Reaction Synthesis:** A notable method involves a domino reaction that utilizes donor-acceptor cyclopropanes with bromomethyl groups in the ortho position of aromatic substituents, combined with primary amines.
- **Electrochemical Reduction:** Another established method is the electrochemical reduction of phthalimide.

The structural integrity and purity of synthesized **Isoindoline hydrochloride** are typically confirmed using a range of analytical techniques.

Analytical Methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to elucidate the chemical structure. The ^1H NMR spectrum of **isoindoline hydrochloride** shows characteristic signals corresponding to its unique structure.
- High-Performance Liquid Chromatography (HPLC): HPLC is employed to determine the purity of the compound.
- Mass Spectrometry (MS): Techniques like LC-MS provide information on the molecular weight and fragmentation pattern of the molecule.
- Infrared (IR) Spectroscopy: IR spectroscopy is a powerful tool for characterizing the vibrational modes of the molecule, which can help in identifying functional groups and confirming the structure.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Isoindoline hydrochloride CAS number 32372-82-0]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1315244#isoindoline-hydrochloride-cas-number-32372-82-0>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com